

3-Methoxybenzylhydrazine dihydrochloride CAS number 849021-11-0

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Compound of Interest

Compound Name: 3-Methoxybenzylhydrazine dihydrochloride

Cat. No.: B3022793

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An In-Depth Technical Guide to 3-Methoxybenzylhydrazine Dihydrochloride

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **3-Methoxybenzylhydrazine Dihydrochloride** (CAS No. 849021-11-0). It delves into the compound's chemical properties, a representative synthesis protocol, core reactivity, and essential handling procedures, providing the foundational knowledge required for its effective application in a laboratory setting.

Core Compound Characteristics

3-Methoxybenzylhydrazine dihydrochloride is a substituted hydrazine derivative valued as a versatile building block in organic synthesis.^[1] Its structure, featuring a reactive hydrazine moiety and a methoxy-substituted benzyl group, makes it a key intermediate, particularly in the construction of nitrogen-containing heterocyclic compounds.^{[1][2]} These heterocyclic scaffolds are prevalent in many biologically active molecules, positioning this compound as a valuable precursor in pharmaceutical and agrochemical research.^{[1][3]} The dihydrochloride salt form enhances the compound's stability and simplifies handling compared to its free base.^[2]

Physical and Chemical Properties

A summary of the key properties of **3-Methoxybenzylhydrazine Dihydrochloride** is presented below.

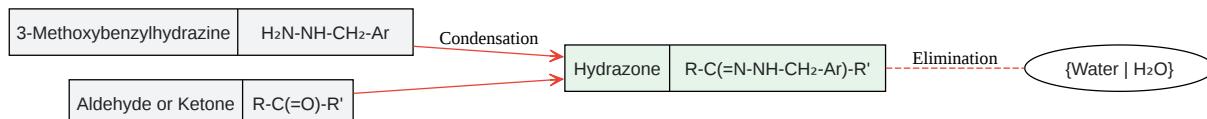
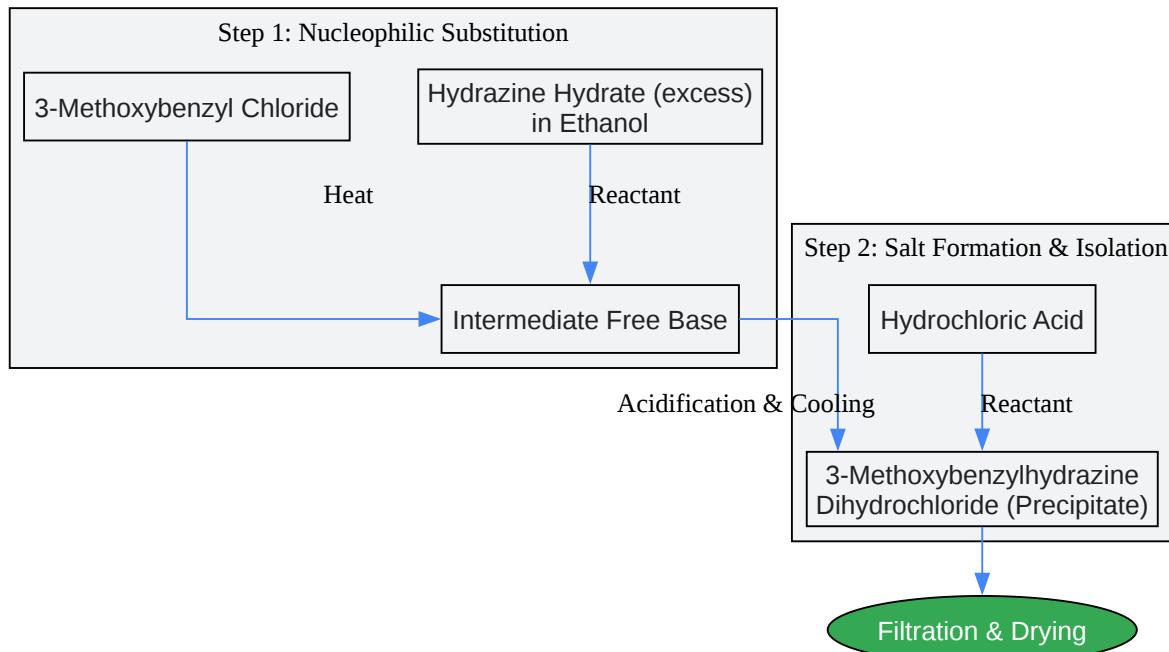
Property	Value	Source(s)
CAS Number	849021-11-0	[4][5]
Molecular Formula	C ₈ H ₁₄ Cl ₂ N ₂ O	[4][5]
Molecular Weight	225.11 g/mol	[4]
Synonyms	3-(Hydrazinomethyl)anisole dihydrochloride	[4]
1-(3-methoxybenzyl)hydrazine dihydrochloride		[5]
Appearance	Typically a solid powder	[2]
Solubility	Slight solubility in DMSO and Methanol	[2]

Synthesis Pathway and Experimental Protocol

The synthesis of substituted benzylhydrazines is a well-established process in organic chemistry.[6] A common and reliable method involves the nucleophilic substitution of a benzyl halide with hydrazine, followed by acidification to form the stable hydrochloride salt.[7][8] This approach ensures high purity and reasonable yields, making it suitable for both laboratory-scale and larger-scale production.[6]

Workflow for Synthesis

The diagram below illustrates a typical synthetic route from 3-methoxybenzyl chloride.



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